

Essential Guide to the Proper Disposal of DBL-6-13

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Compound of Interest

Compound Name: DBL-6-13
Cat. No.: B15584162

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This document provides crucial safety and logistical guidance for the proper disposal of **DBL-6-13**, a WDR5 inhibitor intended for research use only. Given that a specific Safety Data Sheet (SDS) with explicit disposal instructions is not publicly available, this protocol is established on the conservative principle of treating **DBL-6-13** as a hazardous chemical waste. Adherence to these procedures is vital for ensuring personnel safety, environmental protection, and regulatory compliance.

I. Understanding the Chemical Profile of DBL-6-13

DBL-6-13 is a research-grade chemical compound identified as a WDR5 inhibitor. Due to its novel nature and the absence of comprehensive toxicological data, it must be handled with the assumption of potential hazards.

Property	Value	Citation
Molecular Formula	C25H38N4O3	
Intended Use	Research Use Only	
Assumed Hazard Profile	Hazardous Waste; Potential Toxicity	[1][2][3]

II. Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe handling and disposal of **DBL-6-13** waste, including pure compound, contaminated materials, and solutions.

1. Waste Identification and Characterization:

- All waste containing **DBL-6-13**, including unused product, solutions, and contaminated labware (e.g., pipette tips, gloves, vials), must be classified as hazardous waste.[\[4\]](#)[\[5\]](#)
- Do not mix **DBL-6-13** waste with other waste streams unless compatibility is confirmed.[\[2\]](#)[\[6\]](#)

2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **DBL-6-13** waste. This includes:
 - Nitrile gloves
 - Safety glasses or goggles
 - A laboratory coat

3. Waste Collection and Containerization:

- Solid Waste:
 - Collect solid **DBL-6-13** waste (e.g., powder, contaminated consumables) in a dedicated, leak-proof, and clearly labeled hazardous waste container.[\[2\]](#)
 - The container must be compatible with the chemical. A high-density polyethylene (HDPE) container is a suitable choice.
- Liquid Waste:
 - Collect liquid waste containing **DBL-6-13** in a sealable, leak-proof container, preferably the original container if it's in good condition and can be safely sealed.[\[6\]](#)

- If the original container is not usable, select a container made of a compatible material (e.g., HDPE, glass) with a secure screw-top cap.
- Never fill a liquid waste container more than 90% full to allow for vapor expansion.

4. Waste Container Labeling:

- Properly label the hazardous waste container immediately upon starting waste accumulation.
[1][2] The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**DBL-6-13**" and any other chemical constituents in the waste.
 - The approximate concentration or percentage of each component.
 - The date waste was first added to the container (accumulation start date).
 - The name and contact information of the principal investigator or responsible person.
 - The specific laboratory or room number.

5. Waste Storage (Satellite Accumulation Area - SAA):

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory where the waste is generated.[3][6]
- The SAA must be at or near the point of generation and under the control of the laboratory personnel.
- Ensure the SAA is a secondary containment system, such as a tray or bin, to contain any potential leaks or spills.[2]
- Store the waste container away from incompatible chemicals, heat sources, and direct sunlight.[6][7]

6. Arranging for Disposal:

- Once the waste container is full or has been in accumulation for the maximum allowed time (consult your institution's policy, typically not exceeding one year), arrange for its collection by your institution's Environmental Health and Safety (EHS) department.[3]
- Follow your institution's specific procedures for requesting a hazardous waste pickup.
- Do not dispose of **DBL-6-13** waste down the drain or in the regular trash.[2][8]

III. Experimental Workflow for Disposal

The following diagram illustrates the logical flow of the **DBL-6-13** disposal procedure.



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DBL-6-13 Disposal Workflow

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